

What are the physical and chemical properties of Xanthocillin X permethyl ether?

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Compound of Interest

Compound Name: Xanthocillin X permethyl ether

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Unveiling the Properties of Xanthocillin X Permethyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Xanthocillin X permethyl ether**, a natural product with significant therapeutic potential. The information is curated for researchers and professionals in the fields of pharmacology, medicinal chemistry, and drug development.

Core Physicochemical Properties

Xanthocillin X permethyl ether, a derivative of the isocyanide antibiotic Xanthocillin X, is a solid compound at room temperature.[1] It is also recognized by its synonym, Xanthocillin X dimethyl ether. Key identifying information and physical constants are summarized below.



| Property | Value | Source |
|-------------------|---------------------------|--------|
| Molecular Formula | C20H16N2O2 | [1][2] |
| Molecular Weight | 316.35 g/mol | [1][2] |
| CAS Number | 4464-33-9 | [3] |
| Appearance | Solid | [1] |
| Purity | Typically ≥98% | [1] |
| Solubility | Soluble in DMSO (5 mg/mL) | |

Note: A specific melting point for **Xanthocillin X permethyl ether** has not been definitively reported in the available literature. The parent compound, Xanthocillin, has a reported melting point of 200 °C (with decomposition).

Spectroscopic and Chemical Characteristics

Detailed spectroscopic data for **Xanthocillin X permethyl ether** is crucial for its identification and characterization. While a complete NMR spectral assignment is not readily available in the public domain, its interaction with hemin has been characterized using UV-Visible and fluorescence spectroscopy.

Chemical Reactivity and Biological Interactions:

Xanthocillin X permethyl ether is a natural product isolated from fungal sources such as Dichotomomyces cejpii and Basipetospora sp.[4] Its primary biological activities of interest include:

- Aβ-42 Lowering Activity: It has been identified as an agent that can lower the levels of amyloid-beta 42, a peptide strongly implicated in the pathology of Alzheimer's disease.[2][4]
- Anti-proliferative Effects: The compound exhibits anti-proliferative activity against certain cancer cell lines. This effect is attributed to its ability to bind with mitochondrial heme, leading to mitochondrial dysfunction.



The isocyanide functional groups are key to its biological activity, particularly in its interaction with heme.

Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of all physical properties are not extensively published, the following represents a standard procedure for the preparation of stock solutions, a critical step in many experimental workflows.

Protocol for Preparation of Stock Solutions:

A common method for preparing stock solutions of **Xanthocillin X permethyl ether** for in vitro and in vivo studies involves the use of Dimethyl Sulfoxide (DMSO) followed by further dilution.

- Objective: To prepare a homogenous stock solution for experimental use.
- Materials:
 - Xanthocillin X permethyl ether powder
 - Dimethyl Sulfoxide (DMSO)
 - PEG300
 - Tween 80
 - Deionized water (ddH₂O)
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 - Accurately weigh the desired amount of Xanthocillin X permethyl ether powder.
 - Dissolve the powder in an appropriate volume of DMSO to achieve the desired stock concentration (e.g., 5 mg/mL).

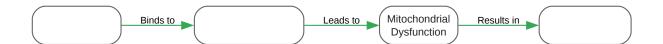


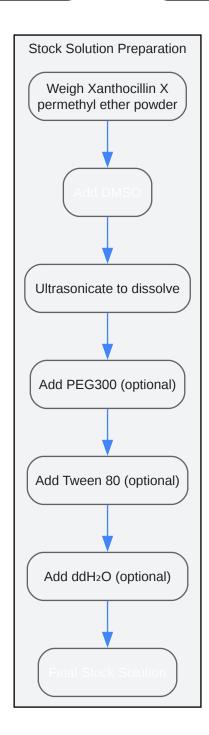
- Use an ultrasonic bath to aid dissolution if necessary.[5]
- For in vivo formulations, a co-solvent system is often employed. A typical procedure involves the sequential addition of PEG300, Tween 80, and ddH₂O to the DMSO stock solution, with thorough mixing after each addition to ensure clarity.[5]

Visualizing Molecular Interactions and Workflows

The following diagrams illustrate the proposed mechanism of action of **Xanthocillin X permethyl ether** and a typical experimental workflow for preparing a stock solution.







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